

KTC1101: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	KTC1101	
Cat. No.:	B1226338	Get Quote

An In-depth Technical Overview of the Pan-PI3K Inhibitor **KTC1101** for Researchers, Scientists, and Drug Development Professionals.

Introduction

KTC1101 is an orally active, potent pan-phosphoinositide 3-kinase (pan-PI3K) inhibitor that has demonstrated significant anti-tumor activity. It exerts its effects through a dual mechanism of action: directly inhibiting the proliferation of tumor cells and modulating the tumor microenvironment to enhance anti-tumor immune responses.[1][2][3] This technical guide provides a comprehensive overview of the chemical structure, properties, and key experimental data related to **KTC1101**.

Chemical Structure and Properties

KTC1101 is a complex heterocyclic molecule. Its systematic IUPAC name is 2- (Difluoromethyl)-7-methoxy-3-[4-morpholin-4-yl-6-(1,4-oxazepan-4-yl)-1,3,5-triazin-2-yl]benzimidazol-5-amine.[4] A visual representation of its chemical structure is provided below.

Chemical Structure of KTC1101 Chemical structure of KTC1101

Image Source: DempoChem[4]

A summary of the key chemical and physical properties of **KTC1101** is presented in the table below.

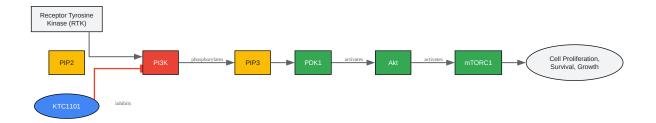


Property	Value	Reference
IUPAC Name	2-(Difluoromethyl)-7-methoxy- 3-[4-morpholin-4-yl-6-(1,4- oxazepan-4-yl)-1,3,5-triazin-2- yl]benzimidazol-5-amine	[4]
CAS Number	2764833-47-6	[1][4][5]
Molecular Formula	C21H26F2N8O3	[4]
Molecular Weight	476.50 g/mol	[4]
SMILES	FC(F)C1=NC=2C(OC)=CC(N) =CC2N1C=3N=C(N=C(N3)N4 CCOCCC4)N5CCOCC5	[1]
Appearance	White to off-white solid	[5]
Purity	>99%	[6]

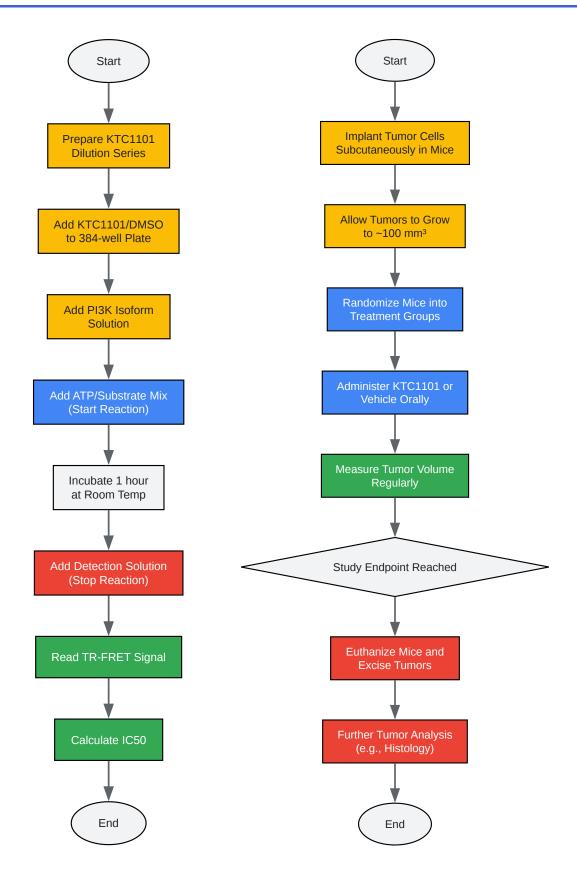
Pharmacological Properties and Mechanism of Action

KTC1101 functions as a pan-PI3K inhibitor, targeting all Class I PI3K isoforms (α , β , δ , and γ). [2][6] The PI3K/Akt/mTOR signaling pathway is a critical regulator of cell growth, proliferation, survival, and metabolism, and its dysregulation is a frequent event in many human cancers.[7] By inhibiting PI3K, **KTC1101** effectively downregulates the phosphorylation of downstream effectors, including Akt and mTOR, leading to cell cycle arrest and inhibition of tumor growth.[2] [6]









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